

An In-Depth Technical Guide on Ethyl 2-(2H-tetrazol-5-yl)acetate

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Compound of Interest

Compound Name: ethyl 2-(2H-tetrazol-5-yl)acetate

Cat. No.: B079745

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **ethyl 2-(2H-tetrazol-5-yl)acetate**, a significant heterocyclic building block in medicinal chemistry and complex molecule synthesis.

Data Presentation: Molecular Properties

The fundamental molecular characteristics of **ethyl 2-(2H-tetrazol-5-yl)acetate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C5H8N4O2[1][2][3][4][5]
Molecular Weight	156.14 g/mol [1][2][3][4][6]
CAS Number	13616-37-0[1][2][3][4][6]

Experimental Protocols

The molecular weight and formula of **ethyl 2-(2H-tetrazol-5-yl)acetate** are determined through standard analytical chemistry techniques. The molecular formula is typically confirmed by elemental analysis and high-resolution mass spectrometry (HRMS). The molecular weight is a

calculated value based on the molecular formula and the atomic weights of the constituent atoms, and it is confirmed by mass spectrometry.

Mandatory Visualization

The following diagram illustrates the logical relationship between the chemical compound and its fundamental molecular identifiers.

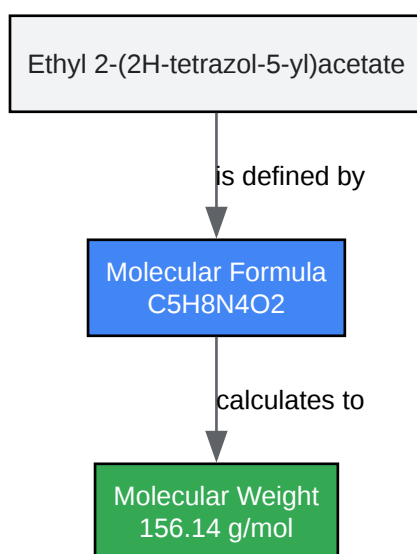


Figure 1: Core Molecular Identifiers

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Figure 1: Core Molecular Identifiers

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